

The Structural Elucidation of Sannamycin G and its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Sannamycin G

CAS No.: 73491-61-9

Cat. No.: B15563065

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Introduction

Sannamycin G is an aminoglycoside antibiotic, a class of potent bactericidal agents that have been a cornerstone in the treatment of serious Gram-negative bacterial infections. The intricate stereochemistry and functional group array of aminoglycosides present a significant challenge in their structural elucidation and the characterization of their derivatives. This technical guide provides a comprehensive overview of the methodologies employed in determining the structure of **Sannamycin G** and its analogues, with a focus on spectroscopic techniques and analytical workflows. While the primary literature containing the specific quantitative spectral data for **Sannamycin G**, notably the work of Xie et al. (2010), is not publicly available, this guide outlines the established principles and expected data based on the known structure of **Sannamycin G** and related aminoglycoside compounds.

Chemical Structure of Sannamycin G

Sannamycin G is characterized by its core aminocyclitol structure linked to amino sugars. Its fundamental properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Sannamycin G**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₃₀ N ₄ O ₄	[1][2][3]
Molecular Weight	318.41 g/mol	[2]
Exact Mass	318.2267 Da	[1][2]
IUPAC Name	3-amino-2-((3-amino-6-(aminomethyl)tetrahydro-2H-pyran-2-yl)oxy)-5-methoxy-6-(methylamino)cyclohexan-1-ol	[2]
CAS Number	73522-72-2	[2]

Spectroscopic Data for Structural Elucidation

The definitive structure of **Sannamycin G** and its derivatives is established through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the three-dimensional structure of organic molecules in solution. For aminoglycosides like **Sannamycin G**, a suite of 1D and 2D NMR experiments is required for unambiguous assignment of all proton (¹H) and carbon (¹³C) signals.

Table 2: Expected ¹H NMR Data for **Sannamycin G**

Position	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Data not publicly available	[Expected anomeric protons: ~4.5-5.5]	d or dd	~2-8	Anomeric protons are typically downfield.
Data not publicly available	[Sugar ring protons: ~2.5-4.5]	m	-	Complex overlapping multiplets are common.
Data not publicly available	[Aminocyclitol protons: ~2.0-4.0]	m	-	Signals are influenced by stereochemistry.
Data not publicly available	[N-CH ₃ , O-CH ₃ : ~2.0-3.5]	s	-	Singlets corresponding to methyl groups.

Table 3: Expected ¹³C NMR Data for **Sannamycin G**

Position	Expected Chemical Shift (δ , ppm)	Notes
Data not publicly available	[Anomeric carbons: ~95-105]	Anomeric carbons are characteristically downfield.
Data not publicly available	[Sugar ring carbons: ~50-85]	Carbons bearing amino and hydroxyl groups.
Data not publicly available	[Aminocyclitol carbons: ~45-80]	Chemical shifts are sensitive to substitution and stereochemistry.
Data not publicly available	[N-CH ₃ , O-CH ₃ : ~30-60]	Methyl carbons appear in the upfield region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, and tandem mass spectrometry (MS/MS) reveals structural information through fragmentation patterns.

Table 4: High-Resolution Mass Spectrometry Data for **Sannamycin G**

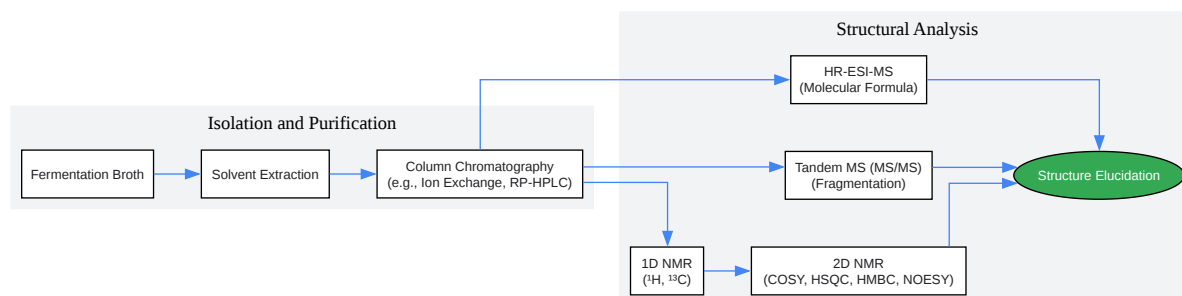
Ion	Calculated m/z	Observed m/z
[M+H] ⁺	319.23398	Data not publicly available
[M+Na] ⁺	341.21592	Data not publicly available

Expected Fragmentation Pattern: The fragmentation of aminoglycosides in MS/MS is characterized by the cleavage of glycosidic bonds. For **Sannamycin G**, the primary fragmentation would involve the loss of the aminomethyl-tetrahydropyran moiety or the aminocyclitol ring, providing key structural information.

Experimental Protocols

The structural elucidation of **Sannamycin G** derivatives follows a standardized workflow that integrates chromatographic separation with spectroscopic analysis.

General Experimental Workflow



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Caption: General workflow for the structural elucidation of **Sannamycin G** derivatives.

NMR Spectroscopy Protocol

- **Sample Preparation:** Approximately 5-10 mg of the purified aminoglycoside is dissolved in 0.5 mL of a suitable deuterated solvent, typically D₂O or CD₃OD. The choice of solvent is critical to avoid exchange of labile protons.
- **1D NMR:** ¹H and ¹³C{¹H} spectra are acquired to identify the types and numbers of protons and carbons.
- **2D NMR:**
 - **COSY (Correlation Spectroscopy):** Establishes ¹H-¹H spin-spin coupling networks within each sugar and aminocyclitol ring.
 - **HSQC (Heteronuclear Single Quantum Coherence):** Correlates each proton to its directly attached carbon.
 - **HMBC (Heteronuclear Multiple Bond Correlation):** Reveals long-range (2-3 bond) ¹H-¹³C correlations, which are crucial for connecting the different rings and substituent groups.

- NOESY (Nuclear Overhauser Effect Spectroscopy): Provides through-space correlations between protons that are close in proximity, which is essential for determining the stereochemistry and glycosidic linkages.

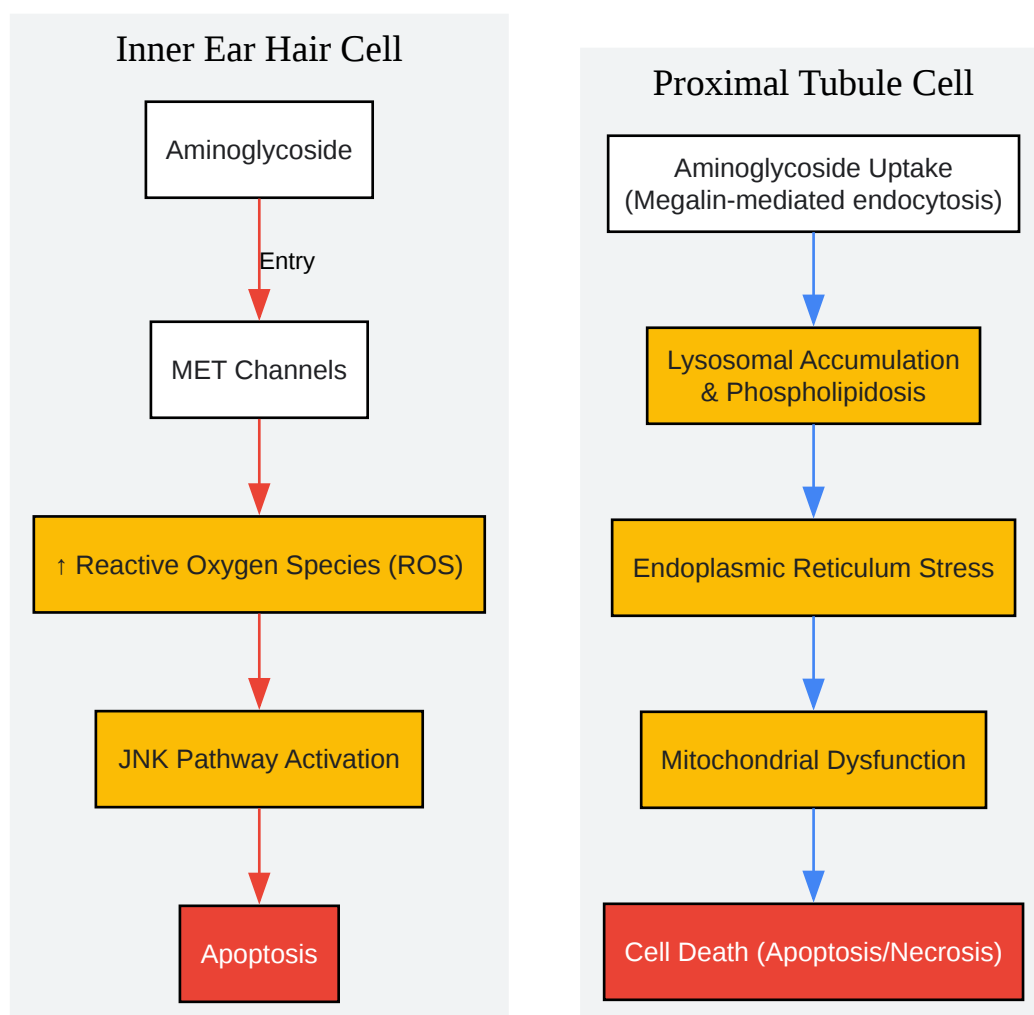
Mass Spectrometry Protocol

- Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap, coupled with an electrospray ionization (ESI) source is typically used.
- Chromatography: Due to the high polarity of aminoglycosides, Hydrophilic Interaction Liquid Chromatography (HILIC) is often employed for separation prior to mass analysis.
- MS Analysis:
 - Full Scan MS: Acquired in positive ion mode to determine the accurate mass of the protonated molecule $[M+H]^+$, which is used to calculate the elemental composition.
 - Tandem MS (MS/MS): The $[M+H]^+$ ion is isolated and fragmented using collision-induced dissociation (CID) to generate a characteristic fragmentation pattern that reveals the connectivity of the sugar and aminocyclitol units.

Signaling Pathways in Aminoglycoside-Induced Toxicity

Aminoglycosides are known to induce ototoxicity (hearing loss) and nephrotoxicity (kidney damage). Understanding the underlying signaling pathways is crucial for the development of safer derivatives.

Aminoglycoside-Induced Ototoxicity



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